

Technical Support Center: Analysis of Dihydroxy Fatty Acids in Plasma

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Compound of Interest

Compound Name: *3,13-Dihydroxytetradecanoyl-CoA*

Cat. No.: *B15548363*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals overcome challenges associated with matrix effects in the plasma analysis of dihydroxy fatty acids.

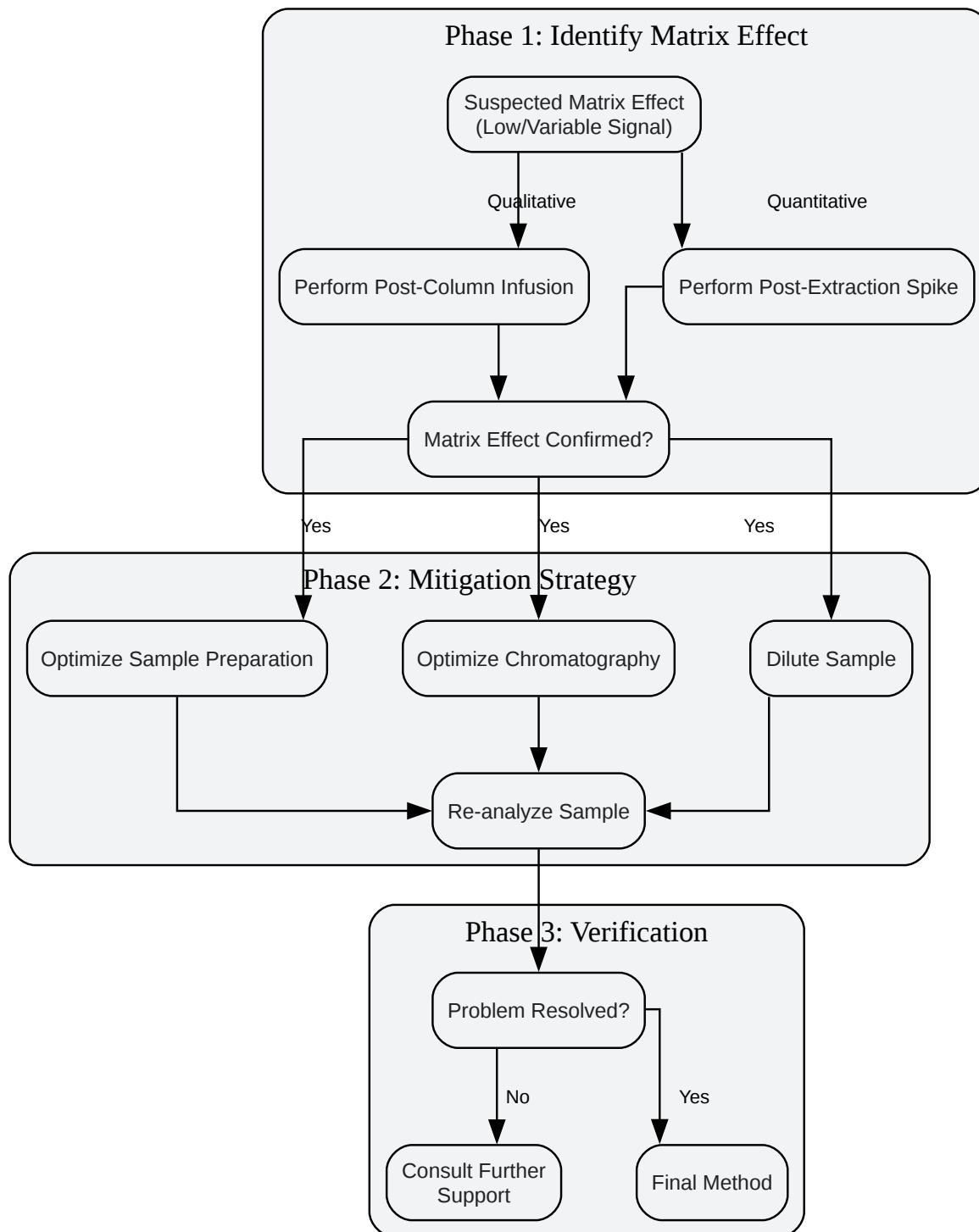
Troubleshooting Guide

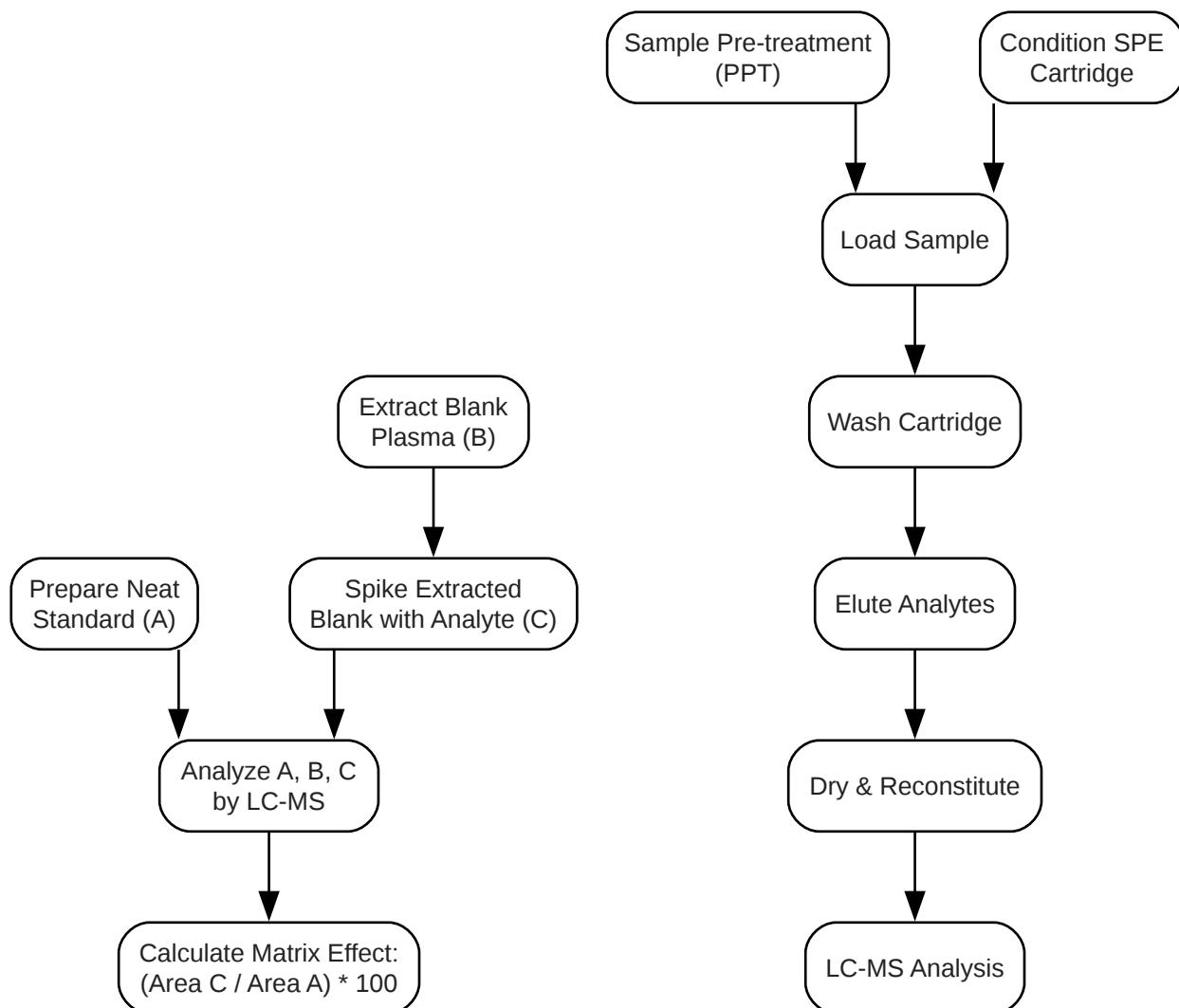
Low and inconsistent signal intensity are classic signs of ion suppression due to matrix effects. [1] This guide provides a systematic approach to identifying and mitigating these effects.

Issue: Poor Signal Response and High Variability

If you are experiencing low signal intensity, poor reproducibility, or high variability in your dihydroxy fatty acid analysis, it may be due to matrix effects. Phospholipids are a major contributor to matrix effects in plasma samples, especially in electrospray ionization (ESI). [1]

Troubleshooting Workflow





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References

- 1. benchchem.com [benchchem.com]
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